

# A Technical Guide to (3,5-Diethoxyphenyl)methanol: Commercial Availability, Synthesis, and Analysis

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## Compound of Interest

Compound Name: (3,5-Diethoxyphenyl)methanol

Cat. No.: B176365

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **(3,5-Diethoxyphenyl)methanol**, a valuable chemical intermediate for research and development in the pharmaceutical and chemical industries. This document details its commercial availability, outlines potential synthetic and analytical protocols, and explores its prospective applications based on the bioactivity of structurally related compounds.

## Commercial Availability and Suppliers

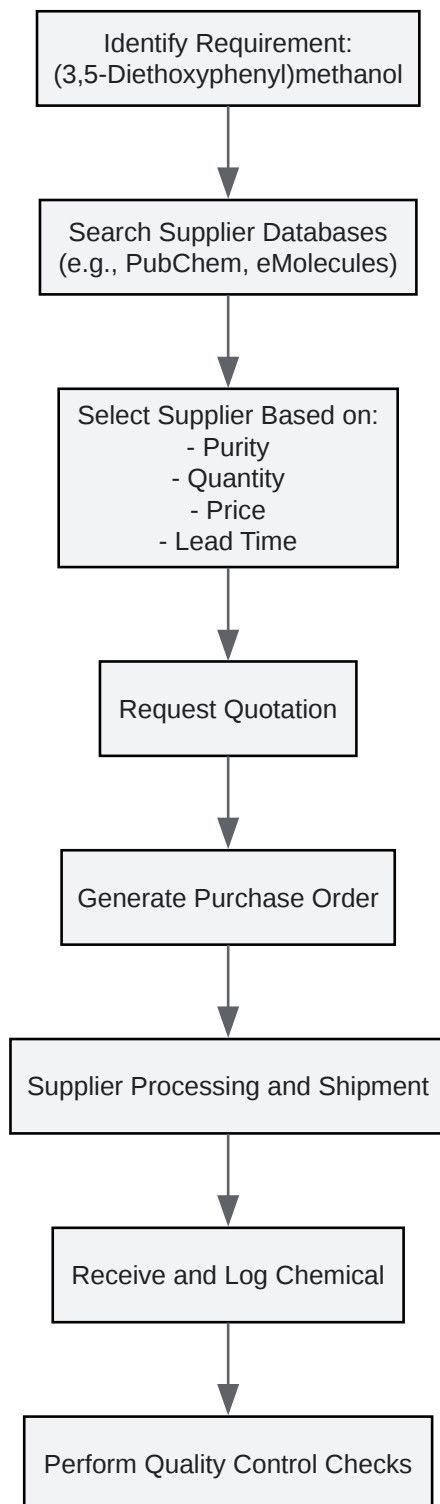
**(3,5-Diethoxyphenyl)methanol** is readily available from a variety of chemical suppliers. The compound is typically offered in research-grade purities. Below is a summary of suppliers and their product specifications.

Supplier	Catalog Number	Purity	Available Quantities	CAS Number	Molecular Formula	Molecular Weight ( g/mol )
007Chemicals	S2007P2650	97%	250 mg, 1 g	198623-56-2	C <sub>11</sub> H <sub>16</sub> O <sub>3</sub>	196.24
BLD Pharm	BD141093	≥95%	Inquire	198623-56-2	C <sub>11</sub> H <sub>16</sub> O <sub>3</sub>	196.24
Appchem	AJ08197	Inquire	Inquire	198623-56-2	C <sub>11</sub> H <sub>16</sub> O <sub>3</sub>	196.24
Sunway Pharm	CB50323	97%	1 g, 5 g, 10 g	198623-56-2	C <sub>11</sub> H <sub>16</sub> O <sub>3</sub>	196.24

Procurement Workflow:

The following diagram illustrates a typical workflow for procuring **(3,5-Diethoxyphenyl)methanol** for research purposes.

## Procurement Workflow for (3,5-Diethoxyphenyl)methanol

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Caption: A flowchart outlining the key steps in the procurement of **(3,5-Diethoxyphenyl)methanol**.

## Potential Applications and Biological Activity

While specific studies on the biological activity of **(3,5-Diethoxyphenyl)methanol** are not extensively documented, the broader class of dialkoxybenzene and substituted benzyl alcohol derivatives has shown significant potential in medicinal chemistry. Structurally related compounds, such as 3,5-dihydroxy-4-methoxybenzyl alcohol (DHMBA), exhibit potent antioxidant and anti-inflammatory properties.<sup>[1][2]</sup> These compounds can act as radical scavengers and may modulate cellular signaling pathways related to oxidative stress.<sup>[1][2]</sup>

For instance, DHMBA has been shown to interact with the Keap1-Nrf2 pathway, a key regulator of the cellular antioxidant response.<sup>[3]</sup> Furthermore, derivatives of p-hydroxybenzyl alcohol have been investigated for their neuroprotective effects. Given these precedents, **(3,5-Diethoxyphenyl)methanol** represents a promising scaffold for the development of novel therapeutic agents, particularly in areas related to oxidative stress-mediated diseases.

## Experimental Protocols

The following sections provide detailed, generalized methodologies for the synthesis and quality control of **(3,5-Diethoxyphenyl)methanol**, adapted from standard organic chemistry procedures.

### Synthesis of (3,5-Diethoxyphenyl)methanol

A common and effective method for the synthesis of substituted benzyl alcohols is the reduction of the corresponding benzoic acid or aldehyde. An alternative approach involves a Grignard reaction.

#### Method 1: Reduction of 3,5-Diethoxybenzoic Acid

This protocol describes the reduction of 3,5-diethoxybenzoic acid using a suitable reducing agent such as lithium aluminum hydride ( $\text{LiAlH}_4$ ).

Materials:

- 3,5-Diethoxybenzoic acid

- Lithium aluminum hydride ( $\text{LiAlH}_4$ )
- Anhydrous tetrahydrofuran (THF)
- 1 M Hydrochloric acid (HCl)
- Saturated sodium bicarbonate solution ( $\text{NaHCO}_3$ )
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ )
- Round-bottom flask
- Magnetic stirrer
- Reflux condenser
- Separatory funnel
- Rotary evaporator

Procedure:

- In a dry, nitrogen-flushed round-bottom flask, suspend 3,5-diethoxybenzoic acid in anhydrous THF.
- Cool the mixture to 0 °C in an ice bath.
- Slowly add a solution of  $\text{LiAlH}_4$  in THF to the stirred suspension.
- After the addition is complete, allow the reaction to warm to room temperature and then reflux for 4-6 hours.
- Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, cool the reaction mixture to 0 °C and cautiously quench by the sequential addition of water, 15% NaOH solution, and then more water.

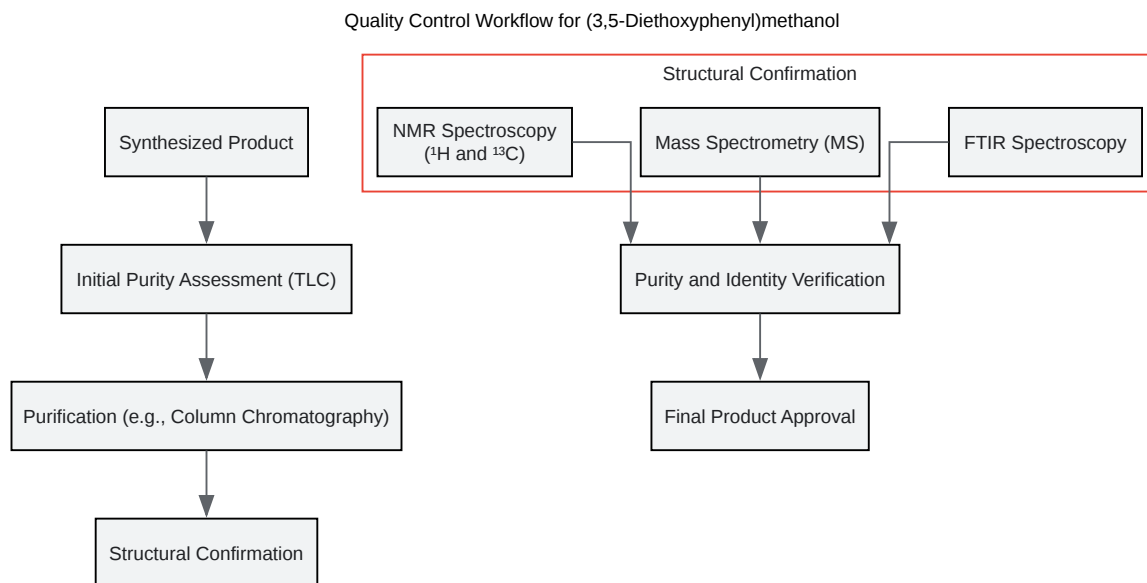
- Filter the resulting precipitate and wash with THF.
- Combine the filtrate and washes, and remove the THF under reduced pressure.
- Dissolve the residue in diethyl ether and wash sequentially with 1 M HCl, saturated  $\text{NaHCO}_3$  solution, and brine.
- Dry the organic layer over anhydrous  $\text{MgSO}_4$ , filter, and concentrate using a rotary evaporator to yield the crude **(3,5-Diethoxyphenyl)methanol**.
- Purify the crude product by column chromatography on silica gel.

## Quality Control and Characterization

The identity and purity of the synthesized **(3,5-Diethoxyphenyl)methanol** should be confirmed using standard analytical techniques.

Quality Control Workflow:

The following diagram illustrates a general workflow for the quality control of a synthesized chemical compound.



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